

Vegfr-2-IN-38 stability and storage conditions

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Compound of Interest

Compound Name: Vegfr-2-IN-38

Cat. No.: B12373407

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Technical Support Center: Vegfr-2-IN-38

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Vegfr-2-IN-38**. Below you will find frequently asked questions and troubleshooting guides to ensure the stability, proper storage, and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Vegfr-2-IN-38**?

A1: Proper storage of **Vegfr-2-IN-38** is crucial for maintaining its stability and activity. For specific details, always refer to the Certificate of Analysis (COA) provided with your product vial. However, general recommendations for small molecule inhibitors from suppliers like MedChemExpress are as follows:

- Solid Form: Store at -20°C for long-term storage, which can be effective for up to 3 years.^[1]
- In Solvent:
 - For storage up to 6 months, prepare aliquots in a suitable solvent (e.g., DMSO) and store at -80°C.^[1]
 - For short-term storage of up to 1 month, aliquots in solvent can be stored at -20°C.^[1]

It is highly recommended to avoid repeated freeze-thaw cycles of solutions.^{[1][2]}

Q2: How should I prepare a stock solution of **Vegfr-2-IN-38**?

A2: To prepare a stock solution, select an appropriate solvent based on the solubility information, which is often available on the product webpage or in the literature. For many small molecule inhibitors, Dimethyl Sulfoxide (DMSO) is a common solvent.^[2]

- General Protocol for Stock Solution Preparation:
 - Allow the vial of solid **Vegfr-2-IN-38** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Add the calculated volume of the desired solvent to the vial to achieve the target concentration.
 - Vortex or sonicate the solution to ensure the compound is fully dissolved.
 - Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to minimize freeze-thaw cycles and store at -80°C or -20°C as recommended.^[2]

Q3: What is the stability of **Vegfr-2-IN-38** in solution?

A3: The stability of **Vegfr-2-IN-38** in solution can vary depending on the solvent, storage temperature, and exposure to light. As a general guideline for similar compounds, stock solutions in DMSO stored at -80°C are typically stable for up to 6 months, while those at -20°C are stable for about one month.^[1] For aqueous working solutions, it is best to prepare them fresh for each experiment. Always consult the product-specific COA for any available stability data.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or no biological activity observed.	1. Improper storage leading to compound degradation. 2. Incorrect stock solution concentration. 3. Repeated freeze-thaw cycles of the stock solution.	1. Verify that the compound has been stored according to the recommended conditions. Use a fresh vial if degradation is suspected. 2. Re-calculate and prepare a fresh stock solution. 3. Prepare single-use aliquots of the stock solution to avoid multiple freeze-thaw cycles. [2]
Precipitation observed in the stock solution upon thawing.	1. The compound's solubility limit may have been exceeded. 2. The solution was not fully dissolved initially.	1. Gently warm the solution to 37°C and vortex to redissolve the precipitate. If it persists, the concentration may be too high. 2. Ensure the compound is completely dissolved during stock solution preparation, using sonication if necessary.
Variability in experimental results between different batches.	1. Differences in the purity or specific activity of different product lots. 2. Inconsistent handling or storage of different batches.	1. Always note the lot number of the compound used in your experiments. Refer to the lot-specific COA for purity information. 2. Ensure standardized procedures for storage, handling, and solution preparation are followed for all batches.

Quantitative Data Summary

While specific quantitative stability and solubility data for **Vegfr-2-IN-38** are not readily available in the public domain, the following table provides general storage guidelines for small molecule inhibitors based on information from a major supplier.

Form	Storage Temperature	Typical Shelf Life
Solid (Powder)	-20°C	Up to 3 years[1]
Solution in DMSO	-80°C	Up to 6 months[1]
Solution in DMSO	-20°C	Up to 1 month[1]

Note: The information provided above is a general guideline. For the most accurate storage and stability information, always refer to the Certificate of Analysis (COA) provided with the specific lot of **Vegfr-2-IN-38**.

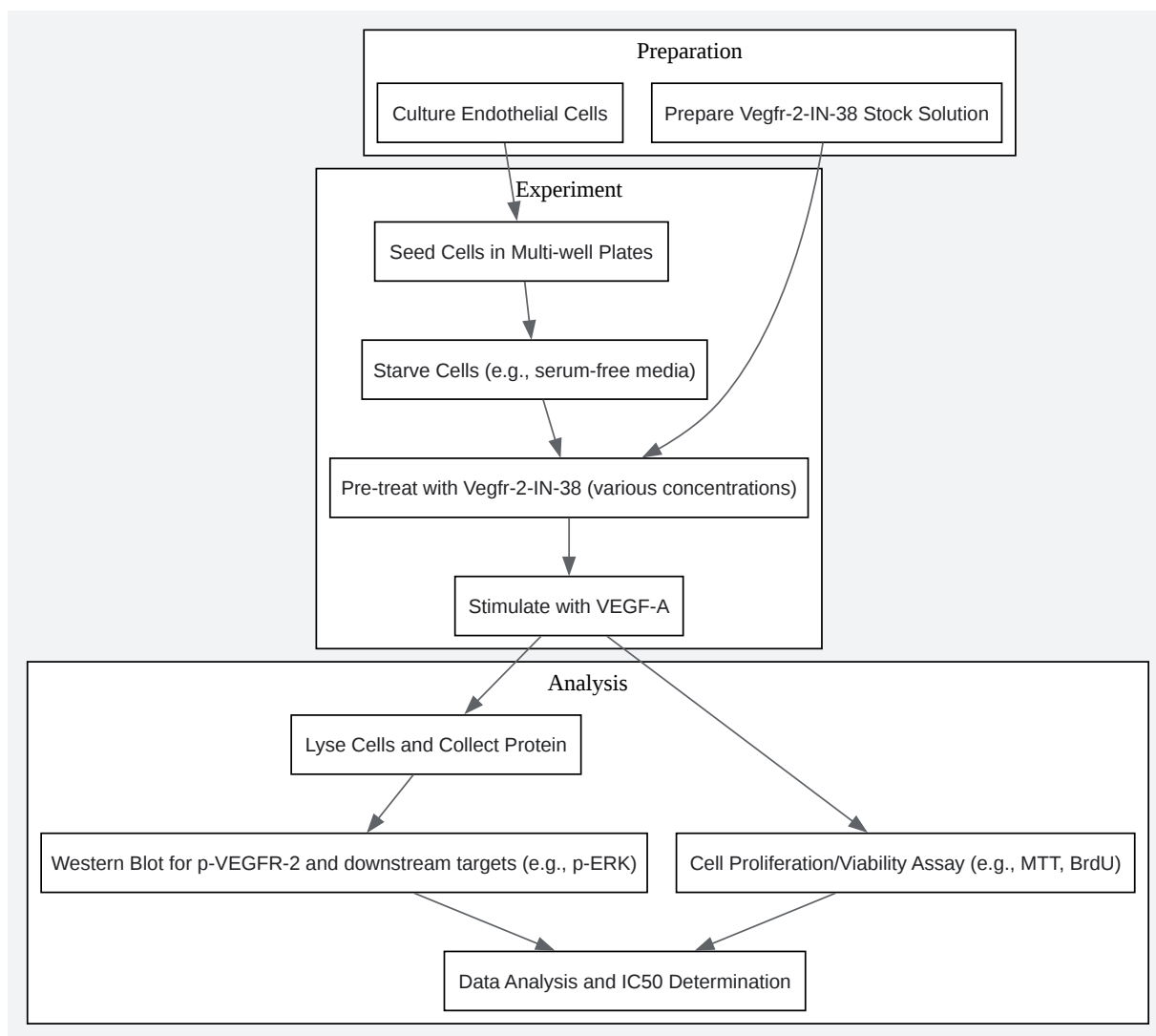
VEGFR-2 Signaling Pathway

Vegfr-2-IN-38 is an inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). The binding of VEGF-A to VEGFR-2 initiates a cascade of downstream signaling pathways that are crucial for angiogenesis, cell proliferation, migration, and survival.[3][4][5]

Caption: Simplified VEGFR-2 signaling pathway.

Experimental Protocols

Detailed experimental protocols should be developed based on the specific cell lines or animal models being used. However, a general workflow for an in vitro cell-based assay to evaluate the inhibitory activity of **Vegfr-2-IN-38** is provided below.



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Caption: General workflow for in vitro evaluation of **Vegfr-2-IN-38**.

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